

Technical Support Center: 7-Oxotridecanedioic Acid

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Compound of Interest

Compound Name: 7-oxotridecanedioic Acid

Cat. No.: B11932497

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This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective storage, handling, and use of **7-oxotridecanedioic acid** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for **7-oxotridecanedioic acid**?

For long-term stability, **7-oxotridecanedioic acid** should be stored at -20°C or -80°C. It is supplied as a solid and should be kept in a tightly sealed container to prevent moisture absorption.

Q2: How should I handle **7-oxotridecanedioic acid** in the laboratory?

As a precautionary measure, it is recommended to handle **7-oxotridecanedioic acid** in a well-ventilated area. Standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. Avoid direct contact with skin and eyes. In case of contact, rinse the affected area thoroughly with water.[1]

Q3: What are the known incompatibilities of **7-oxotridecanedioic acid**?

To prevent adverse reactions, avoid mixing **7-oxotridecanedioic acid** with strong oxidizing agents, strong bases, metals, and acid chlorides.[2]

Q4: How do I prepare a stock solution of **7-oxotridecanedioic acid**?

To prepare a stock solution, it is advisable to use an organic solvent such as Dimethyl Sulfoxide (DMSO). For in vivo experiments, a common formulation involves a multi-component solvent system. A general formula that can be optimized is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[3] It is recommended to add the solvents sequentially and ensure the compound is fully dissolved before adding the next solvent.[3]

Q5: My **7-oxotridecanedioic acid** solution appears cloudy or has precipitated. What should I do?

If your solution is cloudy, it may indicate incomplete dissolution or that the compound has precipitated out of solution. Gentle warming or sonication can help to redissolve the compound. [3] It is also important to ensure that the concentration of the compound does not exceed its solubility limit in the chosen solvent system. If precipitation occurs upon storage, especially at lower temperatures, you may need to warm and vortex the solution before use. For solutions intended for in vivo use that are suspensions, they should be prepared fresh for each use.[3]

Troubleshooting Guide

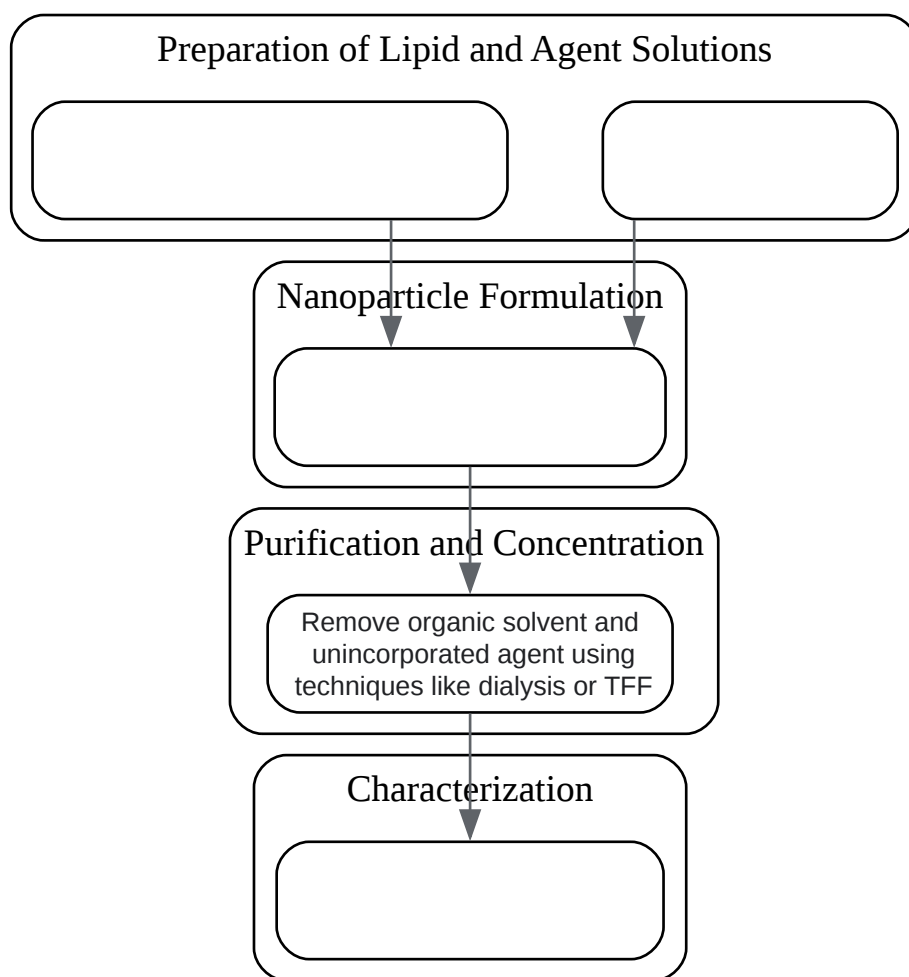
Issue	Possible Cause	Recommended Solution
Difficulty Dissolving the Compound	The chosen solvent may not be appropriate, or the concentration is too high.	Try a different solvent or a co-solvent system. For example, a mixture of DMSO and PEG300 can be effective. ^[3] Gentle heating or sonication can also aid dissolution. ^[3] Always start with a small amount to test solubility before preparing a large batch. ^[3]
Precipitation in Aqueous Buffer	The compound may have low solubility in aqueous solutions.	For experiments in aqueous buffers, it is best to first dissolve the compound in a minimal amount of a water-miscible organic solvent (like DMSO) and then slowly add it to the aqueous buffer with vigorous stirring. The final concentration of the organic solvent should be kept low to minimize its effect on the experiment.
Inconsistent Experimental Results	This could be due to the degradation of the compound or improper storage of the stock solution.	Store stock solutions at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles. It is recommended to prepare fresh solutions for critical experiments. For in vivo studies, clear solutions can be stored at 4°C for up to a week, but suspensions should be made fresh. ^[3]

Physicochemical and Storage Data

Parameter	Value	Source
CAS Number	101171-43-1	[4]
Molecular Formula	C13H22O5	[4][5]
Molecular Weight	258.31 g/mol	[4][5]
Physical Form	Solid	[5]
Long-Term Storage	-20°C or -80°C	
Shipping Temperature	4°C	

Experimental Workflow: Formulation of Lipid Nanoparticles

7-oxotridecanedioic acid is described as a biodegradable lipid intermediary used in the formation of lipid nanoparticles for the delivery of active agents.[3][5] The following diagram illustrates a general workflow for this application.



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Caption: Workflow for Lipid Nanoparticle Formulation.

This generalized workflow provides a logical sequence for the utilization of **7-oxotridecanedioic acid** in the development of lipid-based delivery systems. The specific parameters for each step, such as solvent choice, mixing ratios, and purification methods, will need to be optimized based on the specific active agent and desired nanoparticle characteristics.

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